

Application Notes and Protocols for 4-Acetamido-3-ethoxynitrobenzene

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Compound of Interest

Compound Name:	4-Acetamido-3-ethoxynitrobenzene
Cat. No.:	B055610

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidelines for the safe handling, storage, and use of **4-Acetamido-3-ethoxynitrobenzene** (also known as N-(4-ethoxy-3-nitrophenyl)acetamide; CAS No. 1777-84-0). The information is intended to ensure the safety of laboratory personnel and the integrity of experimental results.

Chemical and Physical Properties

4-Acetamido-3-ethoxynitrobenzene is a beige, powdered solid.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is crucial to be aware of its physical and chemical properties to handle it safely and effectively in a research environment.

Table 1: Physical and Chemical Data of **4-Acetamido-3-ethoxynitrobenzene**

Property	Value	Source
Molecular Formula	$C_{10}H_{12}N_2O_4$	[2] [3] [4]
Molecular Weight	224.21 g/mol	[2] [4]
Appearance	Beige powder	[1] [2] [3]
Melting Point	103.5 °C	[2] [5]
Boiling Point	365.61 °C (rough estimate)	[2] [5]
Density	1.2995 g/cm ³ (rough estimate)	[2] [5]
Water Solubility	Insoluble	[1] [2] [4]
Solubility in Organic Solvents	Soluble in ethanol, methanol, and dichloromethane.	[6]
Aqueous Solubility (pH 7.4)	>33.6 µg/mL	[1]
Aqueous Solubility (70 °F)	< 0.1 mg/mL	[1]

Safety and Handling Precautions

As a nitrated acetamide, **4-Acetamido-3-ethoxynitrobenzene** should be handled with care. When heated to decomposition, it may emit toxic fumes of nitrogen oxides.[\[1\]](#)[\[2\]](#)[\[4\]](#) It is also reported to be an eye irritant.[\[1\]](#)[\[4\]](#)

2.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles with side-shields.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
- Body Protection: Wear a lab coat, and in cases of potential significant exposure, wear fire/flame-resistant and impervious clothing.

2.2. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.

2.3. General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage Guidelines

Proper storage is essential to maintain the stability and integrity of **4-Acetamido-3-ethoxynitrobenzene**.

- Container: Keep the container tightly closed.
- Environment: Store in a dry, cool, and well-ventilated place.
- Incompatibilities: Store away from strong oxidizing agents.
- Temperature: Store at ambient temperatures.[\[6\]](#)

Experimental Protocols

4.1. Protocol for Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **4-Acetamido-3-ethoxynitrobenzene** for in vitro or other experimental assays.

- Pre-weighing Preparation: In a chemical fume hood, place a clean, dry, and appropriately sized weighing boat on a calibrated analytical balance.
- Weighing the Compound: Carefully weigh the desired amount of **4-Acetamido-3-ethoxynitrobenzene** powder onto the weighing boat.

- Transfer: Transfer the weighed powder into a suitable volumetric flask.
- Dissolution: Add a small amount of an appropriate organic solvent (e.g., ethanol, DMSO) to the flask to dissolve the powder. Gently swirl the flask to aid dissolution.
- Final Volume Adjustment: Once the solid is completely dissolved, add the solvent to the flask up to the calibration mark.
- Mixing: Cap the flask and invert it several times to ensure a homogeneous solution.
- Storage: Store the stock solution in a tightly sealed container, properly labeled with the compound name, concentration, solvent, and date of preparation. Store in a cool, dark place.

4.2. Spill Response Protocol

In the event of a spill, follow these procedures to minimize exposure and contamination.

- Evacuation: Evacuate non-essential personnel from the immediate spill area.
- Ventilation: Ensure the area is well-ventilated.
- Personal Protective Equipment: Wear appropriate PPE, including respiratory protection if necessary.
- Containment: For a solid spill, gently cover the spill with an absorbent material to prevent dust from becoming airborne.
- Clean-up:
 - For small spills, dampen the solid spill material with 60-70% ethanol and transfer the dampened material to a suitable container for disposal.[\[7\]](#)
 - Use absorbent paper dampened with 60-70% ethanol to wipe the spill area.[\[7\]](#)
 - Place all contaminated materials into a sealed, labeled waste container.
- Decontamination: Wash the spill area with a soap and water solution.

- Waste Disposal: Dispose of the chemical waste according to institutional and local regulations.

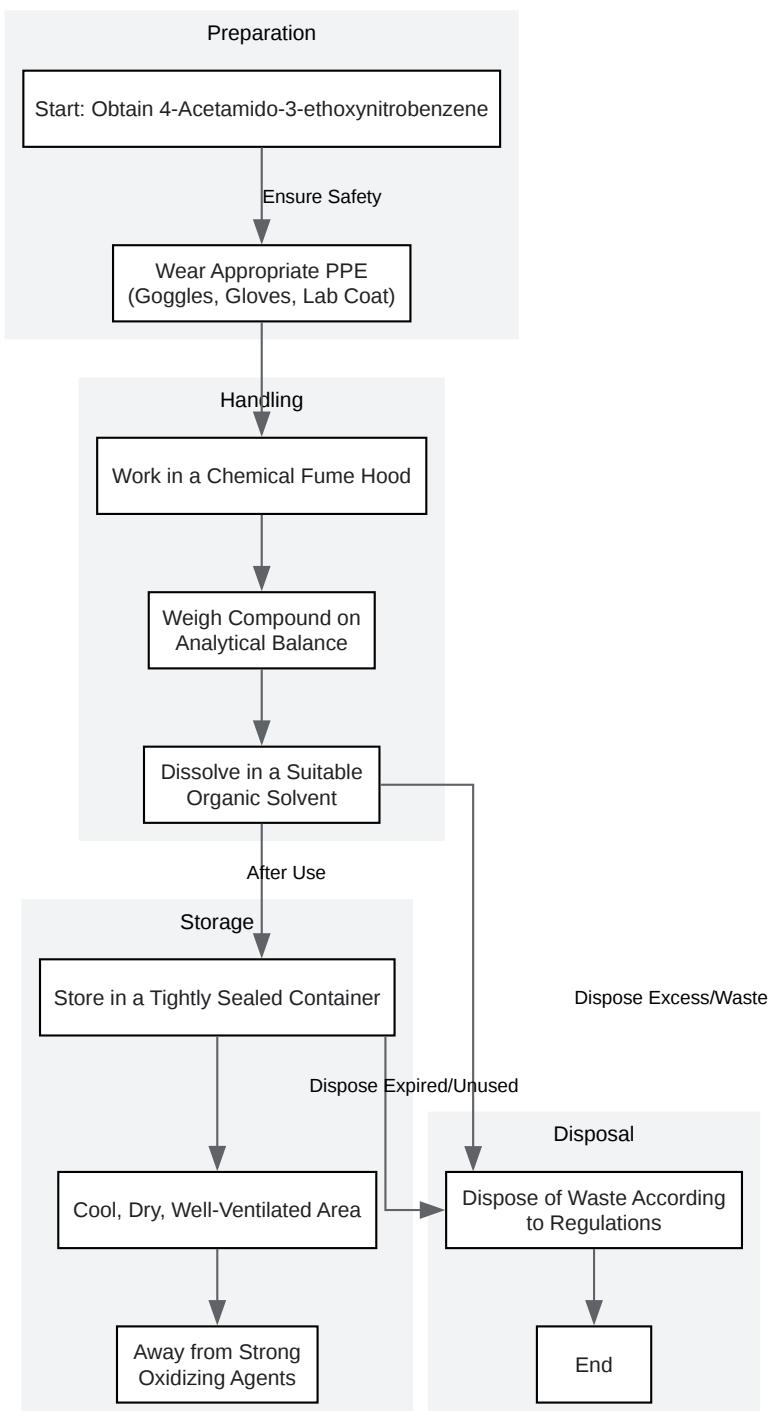
First Aid Measures

In case of exposure, follow these first aid guidelines and seek medical attention.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water. Get medical attention immediately.

Diagrams

Diagram 1: Safe Handling and Storage Workflow



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Caption: Workflow for the safe handling and storage of **4-Acetamido-3-ethoxynitrobenzene**.

Diagram 2: Spill Response Logical Flow

Caption: Logical flow for responding to a spill of **4-Acetamido-3-ethoxynitrobenzene**.

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